

2-Methylquinoline-4-carboxylic Acid: A Technical Safety and Hazard Whitepaper

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Compound of Interest

Compound Name: 2-Methylquinoline-4-carboxylic acid

Cat. No.: B188263

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and hazard information for **2-Methylquinoline-4-carboxylic acid** (CAS No. 634-38-8). The information herein is compiled from publicly available safety data sheets, chemical databases, and toxicological literature. It is intended to guide researchers and professionals in the safe handling, storage, and use of this compound in a laboratory or drug development setting.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **2-Methylquinoline-4-carboxylic acid** is presented in Table 1. These properties are essential for understanding the compound's behavior and potential for exposure.

Property	Value	Source
Molecular Formula	C ₁₁ H ₉ NO ₂	--INVALID-LINK--
Molecular Weight	187.19 g/mol	--INVALID-LINK--
Appearance	Pale yellow powder	--INVALID-LINK--
Melting Point	245-247°C	--INVALID-LINK--
Boiling Point (Predicted)	344.5 ± 22.0 °C	--INVALID-LINK--
Density (Predicted)	1.285 ± 0.06 g/cm ³	--INVALID-LINK--
pKa (Predicted)	1.15 ± 0.10	--INVALID-LINK--
LogP (Predicted)	2.24140	--INVALID-LINK--

Hazard Identification and Classification

2-Methylquinoline-4-carboxylic acid is classified as an irritant.^{[1][2]} The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides specific hazard statements and precautionary measures.

GHS Classification

The aggregated GHS information from multiple notifications indicates the following classifications, with the percentage of notifiers reporting each hazard.^[1]

Hazard Class	Hazard Category	Percentage of Notifiers
Skin Corrosion/Irritation	Category 2	94.1%
Serious Eye Damage/Eye Irritation	Category 2A	94.1%
Specific Target Organ Toxicity (Single Exposure); Respiratory Tract Irritation	Category 3	94.1%

Hazard Statements

The following hazard statements are associated with **2-Methylquinoline-4-carboxylic acid**:[\[1\]](#)
[\[2\]](#)

- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)

Precautionary Statements

A comprehensive list of precautionary statements for handling **2-Methylquinoline-4-carboxylic acid** is provided in Table 2.[\[1\]](#)[\[2\]](#)

Category	Precautionary Statement Code	Precautionary Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.
P264	Wash skin thoroughly after handling.	
P271	Use only outdoors or in a well-ventilated area.	
P280	Wear protective gloves/ eye protection/ face protection.	
Response	P302 + P352	IF ON SKIN: Wash with plenty of soap and water.
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P312	Call a POISON CENTER or doctor/physician if you feel unwell.	
P332 + P313	If skin irritation occurs: Get medical advice/attention.	
P337 + P313	If eye irritation persists: Get medical advice/attention.	
P362 + P364	Take off contaminated clothing and wash it before reuse.	

Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.

Toxicological Information

Specific quantitative toxicological data such as LD50 (median lethal dose) and LC50 (median lethal concentration) for **2-Methylquinoline-4-carboxylic acid** are not readily available in the public domain. However, data for structurally related compounds, such as quinoline and its simpler methyl derivatives, can provide an indication of potential toxicity.

Acute Toxicity

- Oral: While no specific oral LD50 is available for the title compound, quinoline has oral LD50 values in rats ranging from 262 to 460 mg/kg, classifying it as harmful if swallowed.[3]
- Dermal: The dermal LD50 for 2-methylquinoline in rabbits is 1978 mg/kg bw.[3]
- Inhalation: Limited data is available for the inhalation toxicity of quinoline derivatives.[3]

Skin and Eye Irritation

As indicated by the GHS classification, **2-Methylquinoline-4-carboxylic acid** is a skin and eye irritant. Studies on related compounds support this classification. For example, 2-methylquinoline is reported to be a mild skin irritant in rabbits.[3]

Genotoxicity and Carcinogenicity

- Genotoxicity: There is no specific in vivo genotoxicity data available for **2-Methylquinoline-4-carboxylic acid**. However, in vitro genotoxicity data is available for 2-methylquinoline and 4-methylquinoline.[3] Quinoline itself is classified as a Category 3 mutagenic substance, with positive results in several in vitro and in vivo genotoxicity assays.[3] Studies on various

quinoline analogues in the Ames test have shown that mutagenicity is dependent on the chemical structure.[4]

- Carcinogenicity: There is no carcinogenicity data for **2-Methylquinoline-4-carboxylic acid**. The parent compound, quinoline, is classified as a Category 2 carcinogenic substance.[3]

Experimental Protocols

The following sections describe the standard methodologies for key toxicological assessments, based on OECD guidelines.

Acute Dermal Irritation/Corrosion (OECD 404)

The acute dermal irritation/corrosion test is typically performed on rabbits. A single dose of the test substance (0.5 g for solids) is applied to a small area of the skin and covered with a semi-occlusive patch for 4 hours.[5] The skin is then observed for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.[6] The severity of the reactions is scored, and the reversibility of the effects is observed for up to 14 days.[6]



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Diagram 1: Workflow for OECD 404 Acute Dermal Irritation Test.

Acute Eye Irritation/Corrosion (OECD 405)

The acute eye irritation test is also typically conducted on albino rabbits. A single dose of the test substance (e.g., 0.1 mL of liquid or not more than 0.1 g of solid) is instilled into the conjunctival sac of one eye.[7][8] The other eye serves as a control. The eyes are examined at 1, 24, 48, and 72 hours after application for signs of corneal opacity, iritis, and conjunctival redness and chemosis.[7][9] The severity of the lesions is scored, and the reversibility is assessed.[7]

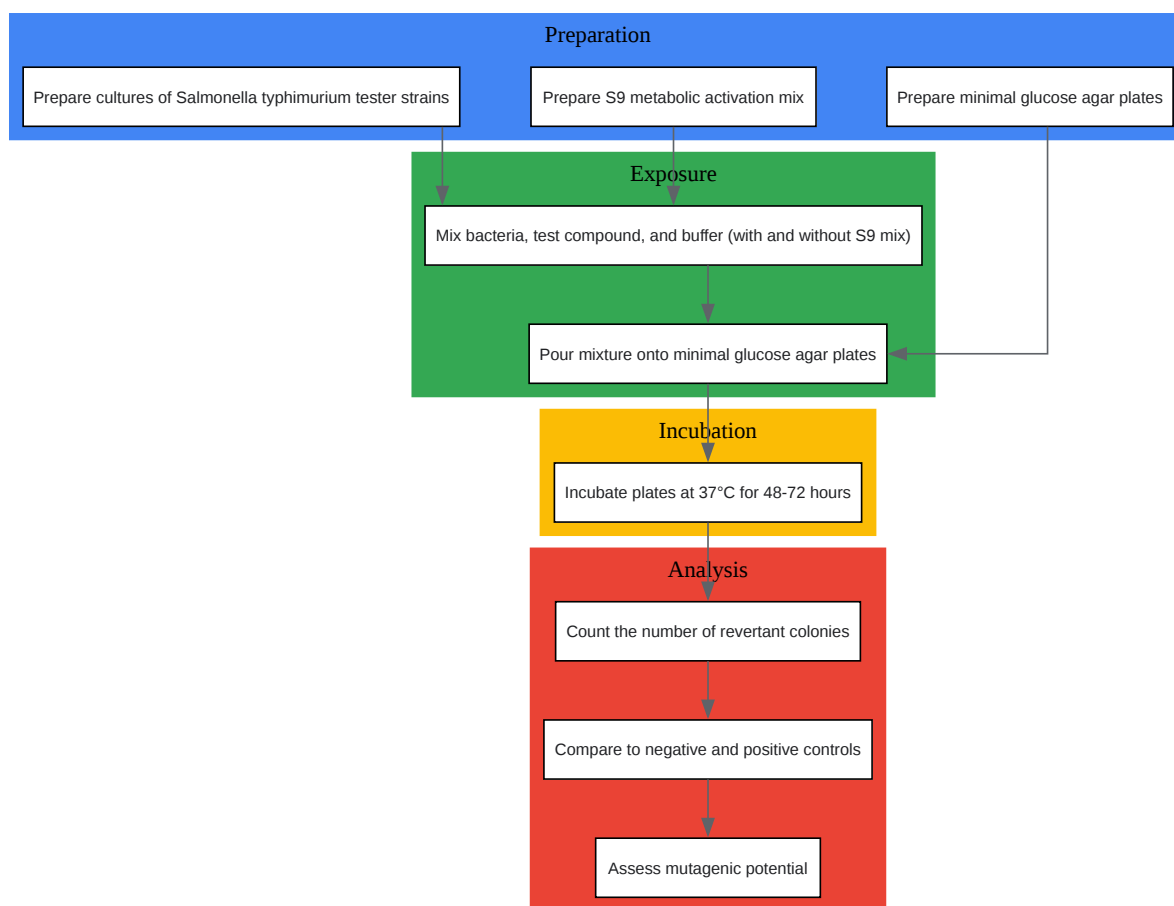


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Diagram 2: Workflow for OECD 405 Acute Eye Irritation Test.

Bacterial Reverse Mutation Test (Ames Test)

The Ames test is a widely used method to assess the mutagenic potential of a chemical.^[10] It utilizes several strains of *Salmonella typhimurium* that are auxotrophic for histidine. The tester strains are exposed to the test chemical with and without a metabolic activation system (S9 mix from rat liver).^[10] If the chemical is a mutagen, it will cause reverse mutations, allowing the bacteria to grow on a histidine-deficient medium. The number of revertant colonies is then counted.^[10]

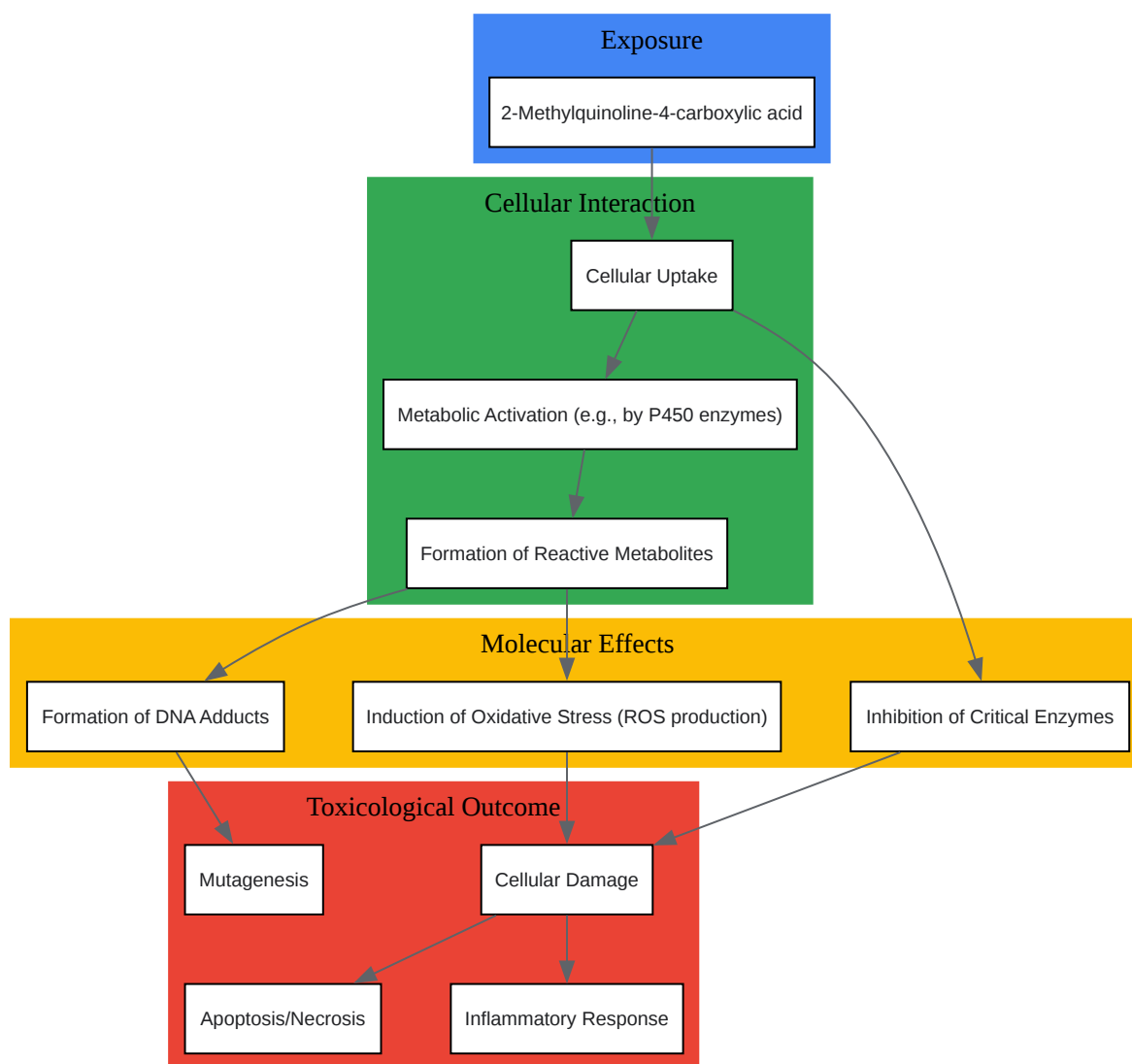


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Diagram 3: General Workflow for the Ames Test.

Potential Signaling Pathways and Mechanisms of Toxicity

The precise signaling pathways affected by **2-Methylquinoline-4-carboxylic acid** leading to its toxicity are not well-documented. However, based on the literature for the broader class of quinoline derivatives, several potential mechanisms can be hypothesized. Quinoline compounds have been shown to exert their effects through various mechanisms, including inhibition of enzymes like SIRT3 and histone deacetylases (HDACs), and interference with DNA gyrase in bacteria.^{[11][12][13]} For toxicity in mammalian systems, mechanisms such as the induction of oxidative stress, leading to cellular damage, are plausible.



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Diagram 4: Hypothesized General Toxicity Pathway for Quinoline Derivatives.

Safe Handling and Storage

Based on the available safety information, the following practices are recommended for handling and storing **2-Methylquinoline-4-carboxylic acid**:

- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.[\[14\]](#)
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[14\]](#)
 - Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat.
 - Respiratory Protection: If dust is generated and ventilation is inadequate, use a NIOSH-approved respirator.
- Handling: Avoid contact with skin, eyes, and clothing.[\[14\]](#) Do not breathe dust.[\[14\]](#) Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[14\]](#) Keep away from incompatible materials such as strong oxidizing agents and strong acids.[\[14\]](#)

First Aid Measures

In case of exposure, the following first aid measures should be taken:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[\[14\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water while removing contaminated clothing. If skin irritation persists, seek medical attention.[\[14\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[14\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor for treatment advice.[\[14\]](#)

Disposal Considerations

Dispose of **2-Methylquinoline-4-carboxylic acid** and its containers in accordance with local, regional, and national regulations. The material should be disposed of at an approved waste disposal plant. Do not allow the product to enter drains.

Conclusion

2-Methylquinoline-4-carboxylic acid is a chemical that requires careful handling due to its classification as a skin, eye, and respiratory irritant. While specific quantitative toxicological data is limited, information from structurally similar compounds suggests the potential for other health effects. Adherence to standard laboratory safety protocols, including the use of appropriate personal protective equipment and engineering controls, is essential to minimize the risk of exposure. Further toxicological studies are needed to fully characterize the safety profile of this compound.

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